

tert-B

Compound of Interest

Compound Name: *tert-Butyl methylcarbamate*
Cat. No.: *B104107*

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

tert-Butyl methylcarbamate, a carbamate derivative featuring a tert-butoxycarbonyl (Boc) protecting group on a methylamino moiety, has emerged as a key reagent in organic synthesis. It provides a robust yet readily cleavable protecting strategy for the methylamino nitrogen, allowing for selective transformations at other positions within complex molecules during synthetic endeavors.

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and spectral properties of **tert-butyl methylcarbamate** is fundamental for its effective use and characterization in various chemical environments.

Table 1: Physicochemical Properties of **tert-Butyl Methylcarbamate**

Property	Value
CAS Number	16066-84
Molecular Formula	C ₆ H ₁₃ NO ₂
Molecular Weight	131.17 g/mol
Appearance	White to colorless solid
Boiling Point	176.6 ± 8.0 °C
Density	0.937 ± 0.02 g/mL
Solubility	Soluble in common organic solvents

Table 2: Spectroscopic Data of **tert-Butyl Methylcarbamate**

Spectrum Type
¹ H NMR (DMSO-d ₆ , 600 MHz)
¹³ C NMR
Infrared (IR)

Synthesis of tert-Butyl Methylcarbamate

The most common and straightforward synthesis of **tert-butyl methylcarbamate** involves the reaction of methylamine with di-tert-butyl dicarbonate (Boc₂O).

```
graph TD
    A[Synthesis of tert-Butyl Methylcarbamate]
    A --> B[Reaction of methylamine with di-tert-butyl dicarbonate]
```

```
reagent1 [label="Methylamine"];  
reagent2 [label="Di-tert-butyl dicarbonate (Boc2O)"];  
product [label="tert-Butyl methylcarbamate", fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

```
reagent1 -> product [label=""];  
reagent2 -> product [label="Room Temperature"];  
}
```

Experimental Protocol: Buchwald-Hartwig Amination in the Synthesis of

The following is a representative protocol for a Buchwald-Hartwig amination reaction, a key transformation in

Materials:

- Aryl halide (e.g., aryl bromide or chloride) (1.0 eq)

- **tert-Butyl methylcarbamate** (1.2 eq)

- Palladium catalyst (e.g., Pd₂(dba)₃, 2-5 mol%)

- Phosphine ligand (e.g., XPhos, 4-10 mol%)

-

Base (e.g., NaOtBu or Cs₂CO₃, 1.5-2.0 eq)

- Anhydrous toluene or dioxane
- Standard Schlenk line or glovebox equipment for handling air-sensitive reagents

Procedure:

- To a flame-dried Schlenk flask under an inert atmosphere (argon or nitrogen), add the aryl halide, **tert-butyl**
- Add the anhydrous solvent via syringe.
- Degas the reaction mixture by three freeze-pump-thaw cycles or by bubbling argon through the solution for 15
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the starting mater
- Cool the reaction mixture to room temperature and quench with water.

- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the desired N-aryl-N-methylcarbamate.

Deprotection of the Boc Group

The tert-butoxycarbonyl group can be readily removed under acidic conditions to liberate the methylamine function.

```
```.dot
digraph "Boc Deprotection" {
 graph [fontname="Arial", label="Boc Group Deprotection", labelloc=t, fontsize=16];
 node [shape=box, style=rounded, fontname="Arial", fontsize=12, fillcolor="#F1F3F4", fontcolor="#202124"];
 edge [fontname="Arial", fontsize=10, color="#5F6368"];

 protected_amine [label="N-Boc-N-methylated Compound", fillcolor="#4285F4", fontcolor="FFFFFF"];
 deprotected_amine [label="N-Methylated Amine", fillcolor="#EA4335", fontcolor="FFFFFF"];
 acid [label="Acid (e.g., TFA, HCl)", shape=ellipse, style=filled, fillcolor="#FBBC05", fontcolor="#202124"];
 byproducts [label="Isobutylene + CO2"];

 protected_amine -> deprotected_amine;
 acid -> deprotected_amine [arrowhead=none, style=dashed];
 deprotected_amine -> byproducts [label="releases"];
}
```

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## References

- 1. tert-Butyl methylcarbamate | C<sub>6</sub>H<sub>13</sub>NO<sub>2</sub> | CID 527635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. TERT-BUTYL-N-METHYLCARBAMATE CAS#: 16066-84-5 [m.chemicalbook.com]
- 3. tert-Butyl methylcarbamate, CAS No. 16066-84-5 - iChemical [ichemical.com]
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